

# Levalacin (Levofloxacin) In Vitro Susceptibility Testing: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Levalacin*

Cat. No.: *B1674780*

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These application notes provide detailed protocols for determining the in vitro susceptibility of bacterial isolates to Levalacin (Levofloxacin), a broad-spectrum fluoroquinolone antibiotic. The following standardized methods, based on guidelines from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST), are described: Broth Microdilution, Agar Dilution, and Kirby-Bauer Disk Diffusion.

## Data Summary

Accurate determination of the Minimum Inhibitory Concentration (MIC) or zone of inhibition is crucial for assessing the efficacy of Levofloxacin against relevant bacterial pathogens. The data presented in the following tables are essential for the interpretation of susceptibility testing results and for quality control.

## Table 1: CLSI and EUCAST Quality Control Ranges for Levofloxacin

Quality control (QC) testing is a critical component of antimicrobial susceptibility testing, ensuring the accuracy and reproducibility of results. The following table outlines the acceptable QC ranges for reference bacterial strains when tested against Levofloxacin.

| Quality Control Strain               | Method                        | CLSI Acceptable Range | EUCAST Acceptable Range |
|--------------------------------------|-------------------------------|-----------------------|-------------------------|
| Escherichia coli ATCC® 25922         | Broth Dilution (MIC in µg/mL) | 0.008 - 0.06          | 0.008 - 0.06            |
| Disk Diffusion (Zone Diameter in mm) | 29 - 37                       | 29 - 37               |                         |
| Pseudomonas aeruginosa ATCC® 27853   | Broth Dilution (MIC in µg/mL) | 0.5 - 4               | 0.25 - 2                |
| Disk Diffusion (Zone Diameter in mm) | 19 - 26                       | 19 - 26               |                         |
| Staphylococcus aureus ATCC® 29213    | Broth Dilution (MIC in µg/mL) | 0.06 - 0.5            | 0.06 - 0.25             |
| Enterococcus faecalis ATCC® 29212    | Broth Dilution (MIC in µg/mL) | 0.25 - 2              | 0.25 - 2                |
| Haemophilus influenzae ATCC® 49247   | Broth Dilution (MIC in µg/mL) | 0.008 - 0.03          | 0.004 - 0.03            |
| Disk Diffusion (Zone Diameter in mm) | 32 - 40                       | 32 - 40               |                         |
| Streptococcus pneumoniae ATCC® 49619 | Broth Dilution (MIC in µg/mL) | 0.5 - 2               | 0.5 - 2                 |
| Disk Diffusion (Zone Diameter in mm) | 20 - 28                       | 20 - 28               |                         |

## Table 2: CLSI and EUCAST Interpretive Criteria (Breakpoints) for Levofloxacin

Interpretive criteria are used to categorize a bacterial isolate as Susceptible (S), Intermediate (I), or Resistant (R) to Levofloxacin based on the MIC value or zone of inhibition diameter.

These breakpoints can vary depending on the bacterial species and the standardizing body. The following table provides a summary of the current breakpoints.

| Organism                 | Method                | CLSI Breakpoints (µg/mL or mm) | EUCAST Breakpoints (µg/mL or mm) |
|--------------------------|-----------------------|--------------------------------|----------------------------------|
| Enterobacterales         | MIC (µg/mL)           | S ≤1, I=2, R ≥4                | S ≤0.5, R >1                     |
| Disk Diffusion (mm)      | S ≥21, I=18-20, R ≤17 | S ≥22, R <17                   |                                  |
| Pseudomonas aeruginosa   | MIC (µg/mL)           | S ≤1, I=2, R ≥4                | S ≤1, R >1                       |
| Disk Diffusion (mm)      | S ≥21, I=18-20, R ≤17 | S ≥17, R <17                   |                                  |
| Staphylococcus aureus    | MIC (µg/mL)           | S ≤1, I=2, R ≥4                | S ≤1, R >1                       |
| Disk Diffusion (mm)      | S ≥21, I=18-20, R ≤17 | S ≥20, R <20                   |                                  |
| Enterococcus spp.        | MIC (µg/mL)           | S ≤1, I=2, R ≥4                | S ≤1, R >2                       |
| Disk Diffusion (mm)      | S ≥21, I=18-20, R ≤17 | S ≥19, R <16                   |                                  |
| Streptococcus pneumoniae | MIC (µg/mL)           | S ≤1, I=2, R ≥4                | S ≤1, R >2                       |
| Disk Diffusion (mm)      | S ≥21, I=18-20, R ≤17 | S ≥22, R <19                   |                                  |

Note: Breakpoints are subject to change and users should always refer to the latest versions of the CLSI M100 and EUCAST breakpoint tables.

## Experimental Protocols

The following sections provide detailed methodologies for performing in vitro susceptibility testing for Levofloxacin.

## General Materials and Reagents

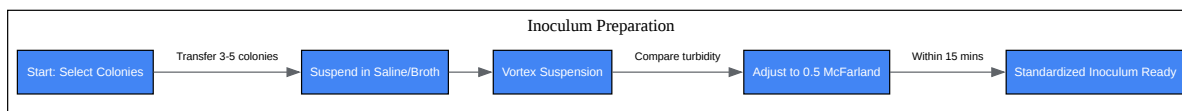
- Levofloxacin analytical powder

- Appropriate solvents for stock solution preparation (e.g., 0.1 N NaOH, sterile water)
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Mueller-Hinton Agar (MHA)
- Sterile saline (0.85% NaCl) or phosphate-buffered saline (PBS)
- 0.5 McFarland turbidity standard
- Sterile swabs, pipettes, and tubes
- 96-well microtiter plates
- Petri dishes (90 mm or 150 mm)
- Levofloxacin antimicrobial disks (5 µg)
- Quality control bacterial strains (see Table 1)
- Incubator ( $35 \pm 2$  °C)

## Inoculum Preparation (Standardized for all methods)

A standardized inoculum is critical for accurate and reproducible susceptibility test results. The direct colony suspension method is recommended.

- From a fresh (18-24 hour) non-selective agar plate, touch 3-5 isolated colonies of the test organism with a sterile loop or swab.
- Suspend the colonies in sterile saline or broth.
- Vortex the suspension to ensure it is homogenous.
- Adjust the turbidity of the suspension to match a 0.5 McFarland standard by adding more bacteria or diluting with sterile saline/broth. This corresponds to approximately  $1-2 \times 10^8$  CFU/mL.
- Use the standardized inoculum within 15 minutes of preparation.



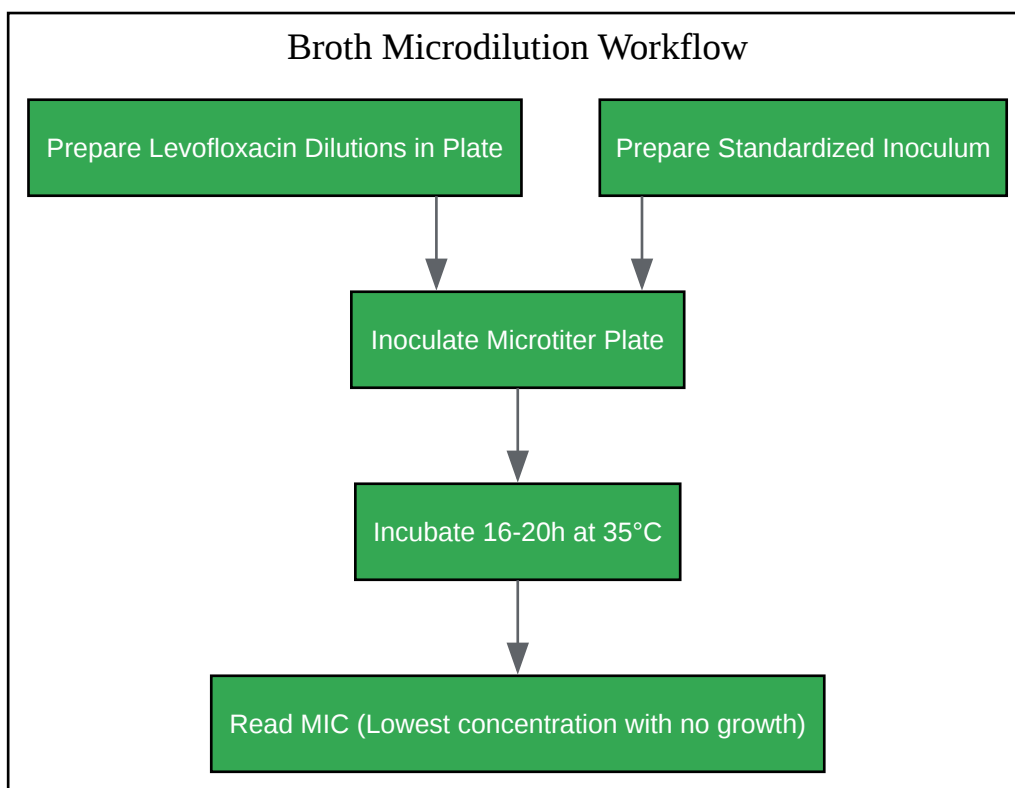
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### Inoculum Preparation Workflow

## Broth Microdilution Method

This method determines the Minimum Inhibitory Concentration (MIC) of Levofloxacin in a liquid medium.

- **Prepare Levofloxacin Stock Solution:** Prepare a stock solution of Levofloxacin at a concentration of 1000 µg/mL or higher.
- **Prepare Serial Dilutions:** Perform serial two-fold dilutions of the Levofloxacin stock solution in CAMHB in a 96-well microtiter plate to achieve the desired final concentration range (e.g., 0.008 to 16 µg/mL).
- **Inoculate Wells:** Dilute the standardized bacterial suspension (0.5 McFarland) in CAMHB to achieve a final inoculum concentration of approximately  $5 \times 10^5$  CFU/mL in each well.
- **Incubation:** Incubate the microtiter plates at  $35 \pm 2$  °C for 16-20 hours in ambient air.
- **Read Results:** The MIC is the lowest concentration of Levofloxacin that completely inhibits visible growth of the organism.



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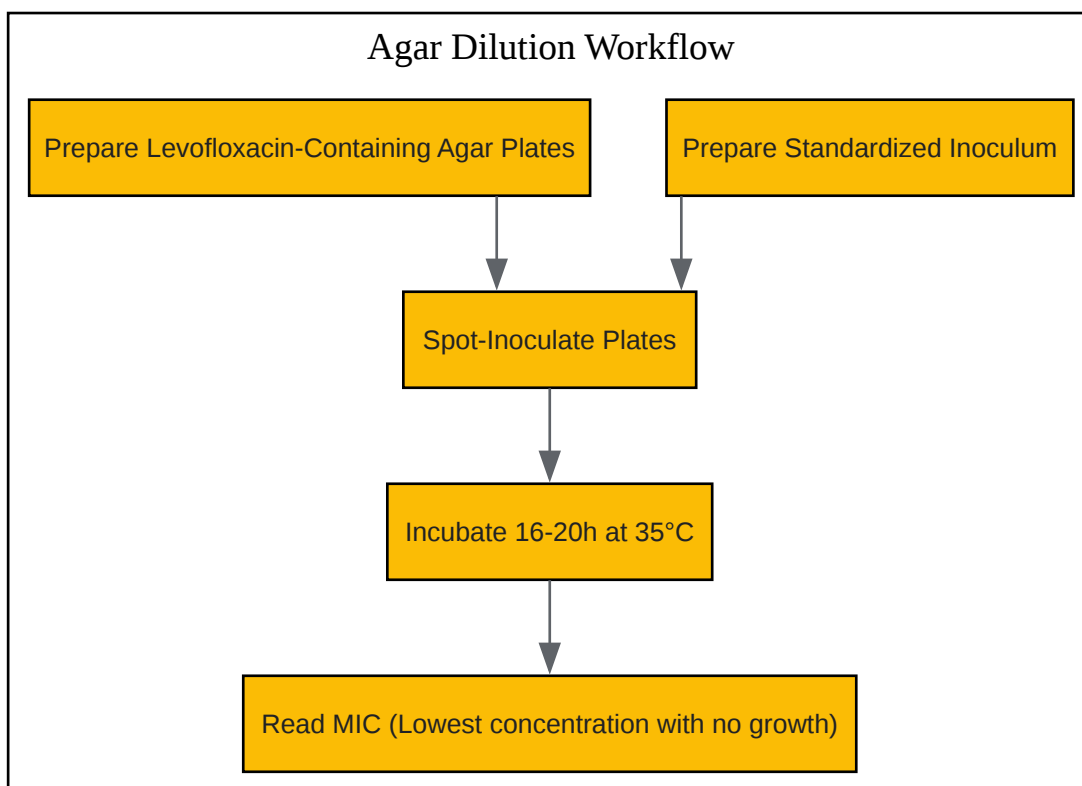
#### Broth Microdilution Protocol

## Agar Dilution Method

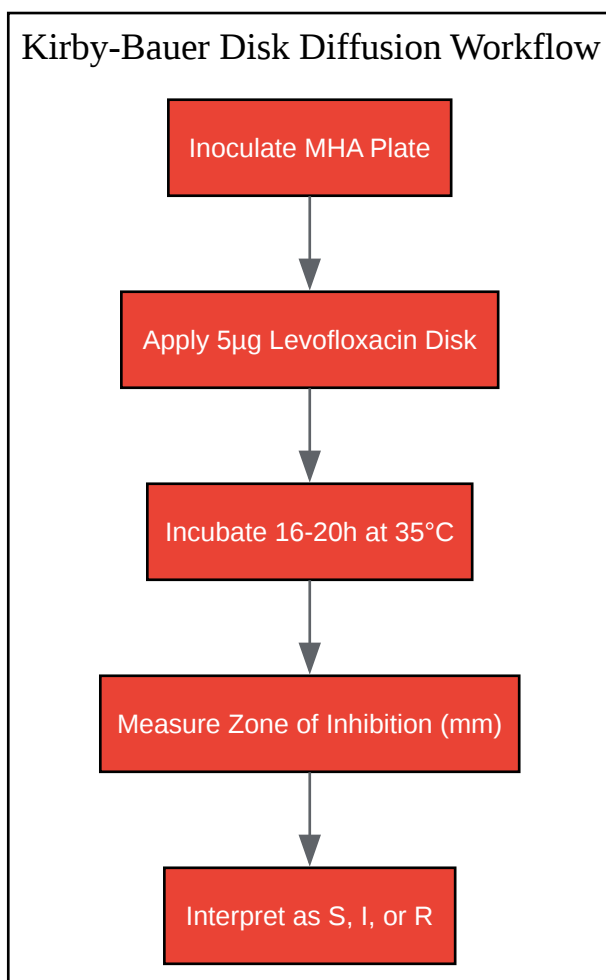
This method also determines the MIC of Levofloxacin, but on a solid medium.

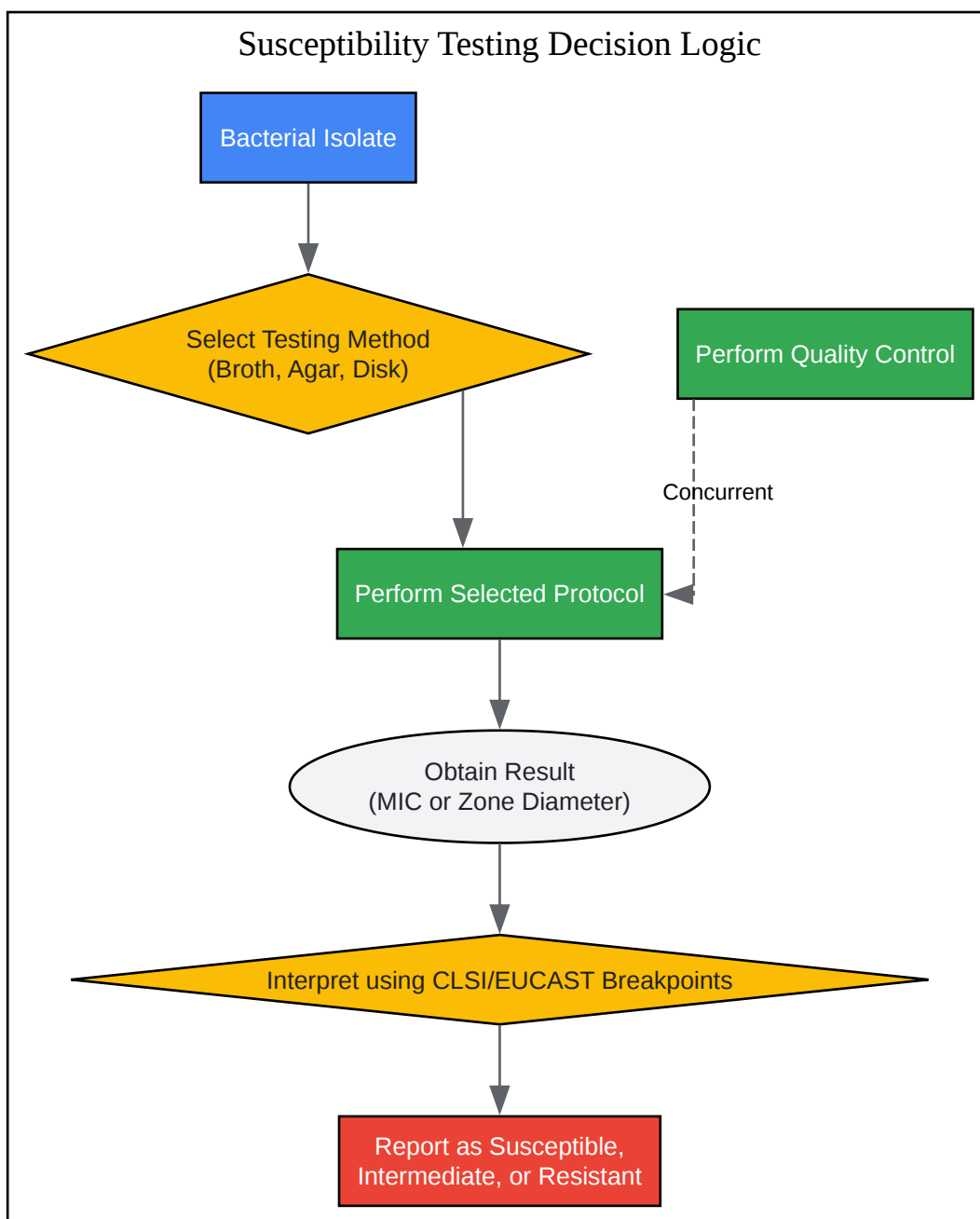
- **Prepare Levofloxacin-Agar Plates:** Prepare a series of MHA plates each containing a specific concentration of Levofloxacin. This is done by adding the appropriate volume of Levofloxacin stock solution to molten MHA before pouring the plates.
- **Inoculate Plates:** Spot-inoculate the surface of each agar plate with the standardized bacterial suspension (diluted to approximately  $10^4$  CFU per spot). A multipoint inoculator can be used.
- **Incubation:** Allow the inocula to dry, then invert the plates and incubate at  $35 \pm 2$  °C for 16-20 hours.

- Read Results: The MIC is the lowest concentration of Levofloxacin that prevents visible growth.



## Kirby-Bauer Disk Diffusion Workflow





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